

Isotopic Purity of Commercially Available Calcifediol-d6: A Technical Guide

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Compound of Interest

Compound Name: Calcifediol-d6

Cat. No.: B1530465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of commercially available **Calcifediol-d6** (25-hydroxyvitamin D3-d6), a crucial internal standard for the accurate quantification of vitamin D metabolites in various biological matrices. This document outlines the typical isotopic enrichment and chemical purity of **Calcifediol-d6** from several commercial suppliers, details the experimental protocols used for its quality control, and visualizes the relevant metabolic pathways and analytical workflows.

Commercial Availability and Purity Specifications

Calcifediol-d6 is offered by several specialized chemical suppliers. The isotopic enrichment and chemical purity are critical parameters that ensure its suitability as an internal standard in mass spectrometry-based assays. The following table summarizes the purity specifications from various commercial sources.

Supplier	Product Name	Isotopic Enrichment	Chemical Purity (HPLC)	CAS Number
MedChemExpress	Calcifediol-d6 monohydrate	99.8% [1]	97.5% [1]	78782-98-6
MedChemExpress	Calcifediol-d6	Not Specified	98.91% [2]	78782-98-6
MedChemExpress	Calcifediol-d6	Not Specified	99.09% [3]	78782-98-6
Sigma-Aldrich	25-Hydroxyvitamin D3-26,26,26,27,27,27-d6 monohydrate	≥98 atom % D [4] [5]	≥97% (CP) [4] [5]	78782-98-6
VIVAN Life Sciences	Calcifediol-d6	Not Specified	Not Specified	78782-98-6 [6]
Santa Cruz Biotechnology	Calcifediol - Labeled d6	Not Specified	Not Specified	78782-98-6 [7]
Amsbio	Calcifediol-D6	Not Specified	Not Specified	78782-98-6 [8]
Xcess Biosciences	Calcifediol-D6	Not Specified	Not Specified	78782-98-6 [9]

Note: "Not Specified" indicates that the information was not readily available on the product's public datasheet. Researchers should always refer to the lot-specific certificate of analysis for precise data.

Experimental Protocols for Isotopic Purity Determination

The isotopic purity of **Calcifediol-d6** is primarily determined using two powerful analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS).

These methods provide both qualitative and quantitative information about the extent and location of deuterium incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a non-destructive technique that provides detailed structural information, confirming the position of deuterium labels and quantifying the isotopic enrichment.

Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **Calcifediol-d6**.
 - Dissolve the sample in a suitable deuterated solvent (e.g., chloroform-d, methanol-d4, or DMSO-d6) to a final volume of approximately 0.5-0.7 mL in a standard 5 mm NMR tube. The solution should be clear and free of particulate matter.
- ^1H NMR (Proton NMR) Analysis:
 - Acquire a quantitative ^1H NMR spectrum on a high-field spectrometer (e.g., 400 MHz or higher).
 - The spectrum is used to identify and integrate the signals of residual protons in the positions intended for deuteration.
 - The degree of deuteration is calculated by comparing the integral of the residual proton signals to the integral of a proton signal in a non-deuterated position of the molecule, which serves as an internal reference.
- ^2H NMR (Deuterium NMR) Analysis:
 - Acquire a ^2H NMR spectrum to directly observe the deuterium signals.
 - The presence of signals at the expected chemical shifts confirms the successful incorporation of deuterium at the desired positions (typically at the C26 and C27 methyl groups).

Mass Spectrometry (MS)

Mass spectrometry is a highly sensitive technique used to determine the molecular weight of the deuterated compound and to quantify the distribution of isotopologues. It is often coupled with a separation technique like liquid chromatography (LC-MS/MS).

Methodology:

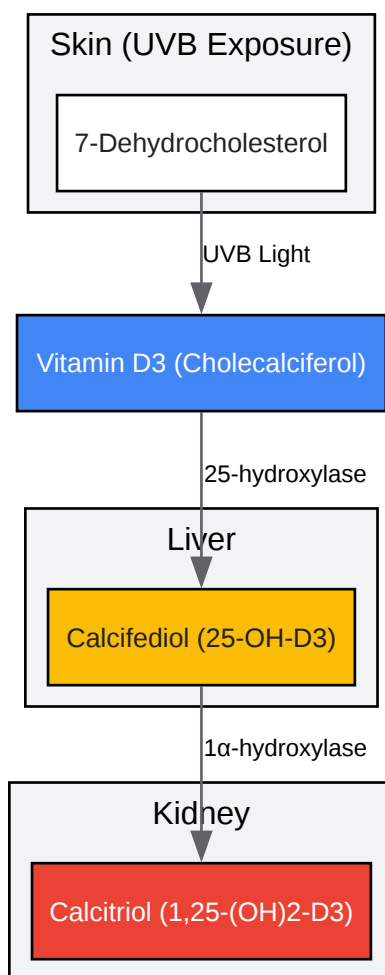
- Sample Preparation (for LC-MS/MS):
 - Protein Precipitation: For samples in a biological matrix (e.g., serum or plasma), proteins are precipitated by adding a water-miscible organic solvent like acetonitrile or methanol. The sample is vortexed and then centrifuged to pellet the precipitated proteins.
 - Liquid-Liquid Extraction (LLE): The supernatant from the protein precipitation step is subjected to LLE to further purify the analyte. A water-immiscible organic solvent, such as hexane or ethyl acetate, is added, and the mixture is vortexed. The organic layer containing the **Calcifediol-d6** is then separated, evaporated to dryness, and reconstituted in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - An aliquot of the prepared sample is injected into an LC-MS/MS system.
 - The system separates **Calcifediol-d6** from other components using a C18 reversed-phase column.
 - The eluent is introduced into the mass spectrometer, which is typically operated in electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) positive mode.
 - The mass spectrometer is set to monitor the specific mass-to-charge (m/z) ratio of the deuterated parent ion and its characteristic fragment ions. The isotopic enrichment is determined by analyzing the distribution of ions corresponding to different numbers of deuterium atoms.

Visualizations

Vitamin D Metabolic Pathway

The following diagram illustrates the key steps in the metabolic activation of Vitamin D3, highlighting the central role of Calcifediol.

Vitamin D Metabolic Pathway



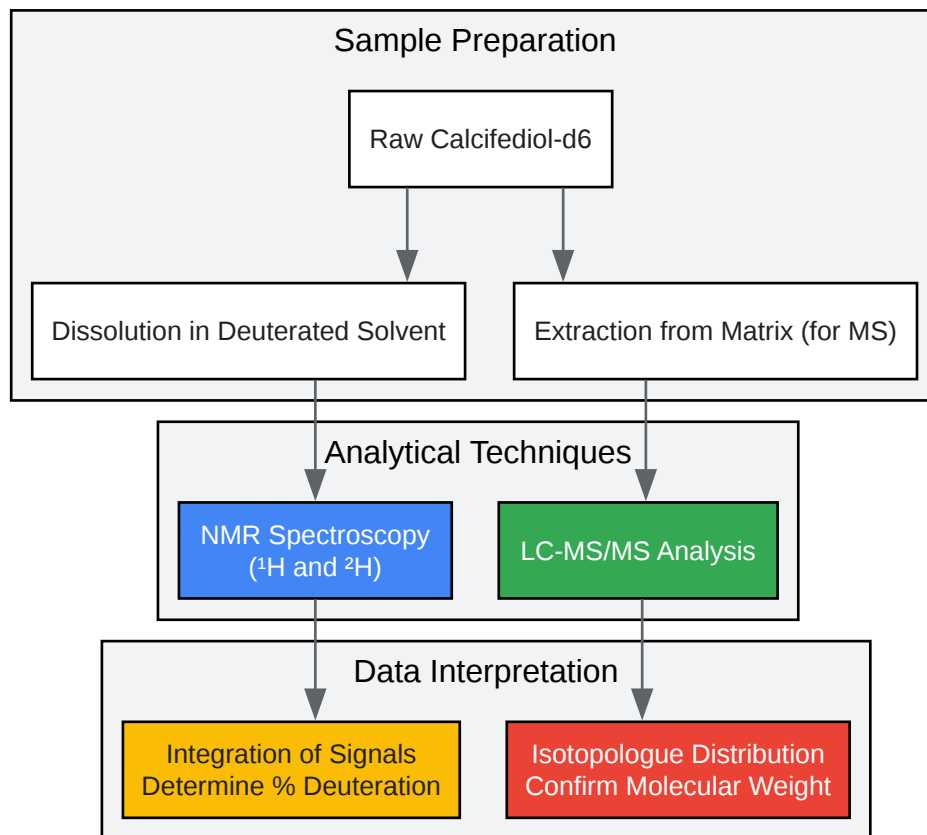
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Caption: Metabolic activation of Vitamin D3.

Experimental Workflow for Isotopic Purity Analysis

This workflow outlines the general steps involved in determining the isotopic purity of **Calcifediol-d6** using both NMR and LC-MS/MS.

Isotopic Purity Analysis Workflow for Calcifediol-d6



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Caption: General workflow for isotopic purity analysis.

In conclusion, commercially available **Calcifediol-d6** generally exhibits high isotopic enrichment and chemical purity, making it a reliable internal standard for vitamin D research. The combination of NMR spectroscopy and mass spectrometry provides a comprehensive characterization of its isotopic integrity. Researchers should always consult the certificate of analysis for lot-specific purity data to ensure the accuracy and reliability of their experimental results.

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